

Gentisic Acid Sodium Salt Hydrate: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: Gentisic acid sodium salt hydrate

Cat. No.: B1438423

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For immediate release: This technical guide provides an in-depth analysis of **Gentisic acid sodium salt hydrate**, a compound of significant interest in pharmaceutical research and development. This document outlines its chemical properties, analytical methodologies, and biological activities, tailored for researchers, scientists, and professionals in drug development.

Core Compound Identification and Properties

Gentisic acid sodium salt hydrate, a derivative of benzoic acid and a metabolite of aspirin, is recognized for its antioxidant and anti-inflammatory properties. The compound's fundamental chemical and physical data are summarized below.

Property	Value	Citations
CAS Number	4955-90-2	[1] [2]
Molecular Formula	C ₇ H ₅ NaO ₄	[1]
Molecular Weight	176.10 g/mol (anhydrous)	[1] [3]
Synonyms	2,5-Dihydroxybenzoic acid sodium salt, 5-Hydroxysalicylate sodium	[1]

Experimental Protocols for Analysis

Accurate quantification and analysis of Gentisic acid and its derivatives are crucial for research and quality control. Below are detailed experimental protocols for its determination using spectrophotometry and High-Performance Liquid Chromatography (HPLC).

Spectrophotometric Determination of Gentisic Acid

This method is based on the oxidation of gentisic acid, resulting in a colored compound that can be quantified by measuring its absorbance.

Methodology:

- **Sample Preparation:** A standard stock solution of 1000 mg/L gentisic acid is prepared by dissolving it in distilled water.^[4] This stock is then diluted to create a series of standards with concentrations ranging from 1 mg/L to 1000 mg/L.^[4]
- **Reagent Preparation:** A solution of 1 mol/L sodium hydroxide (NaOH) is mixed with sodium hypochlorite pentahydrate (NaOCl·5H₂O) at a weight-to-weight ratio of 1:50.^[4]
- **Reaction:** To 0.8 mL of each gentisic acid standard or sample in a quartz cuvette, add 10 µL of the NaOH/NaOCl·5H₂O reagent.^[4] Mix the solution thoroughly.
- **Incubation:** The mixture is incubated at room temperature for 5 minutes.^[4]
- **Measurement:** The absorbance of the solution is measured at 500 nm using a spectrophotometer.^[4] A characteristic absorption spectrum with a peak around 500 nm is indicative of the oxidized gentisic acid.^{[4][5]}

HPLC Method for the Analysis of Gentisic Acid and Related Impurities

This protocol details a mixed-mode HPLC method for the separation and quantification of gentisic acid, often in the presence of related compounds like salicylic acid.

Instrumentation and Conditions:

- **Column:** Amaze RP SA mixed-mode column. This column combines reversed-phase and strong cation-exchange with anion-exclusion properties, offering unique selectivity.
- **Mobile Phase:** A gradient of acetonitrile and a buffer (e.g., phosphate buffer) is typically used. The specific gradient profile should be optimized based on the specific impurities being analyzed.
- **Detector:** UV detector, with the wavelength set to an appropriate value for gentisic acid (e.g., 320 nm).
- **Flow Rate:** A standard flow rate of 1.0 mL/min is generally used.
- **Injection Volume:** Typically 10-20 µL.

Methodology:

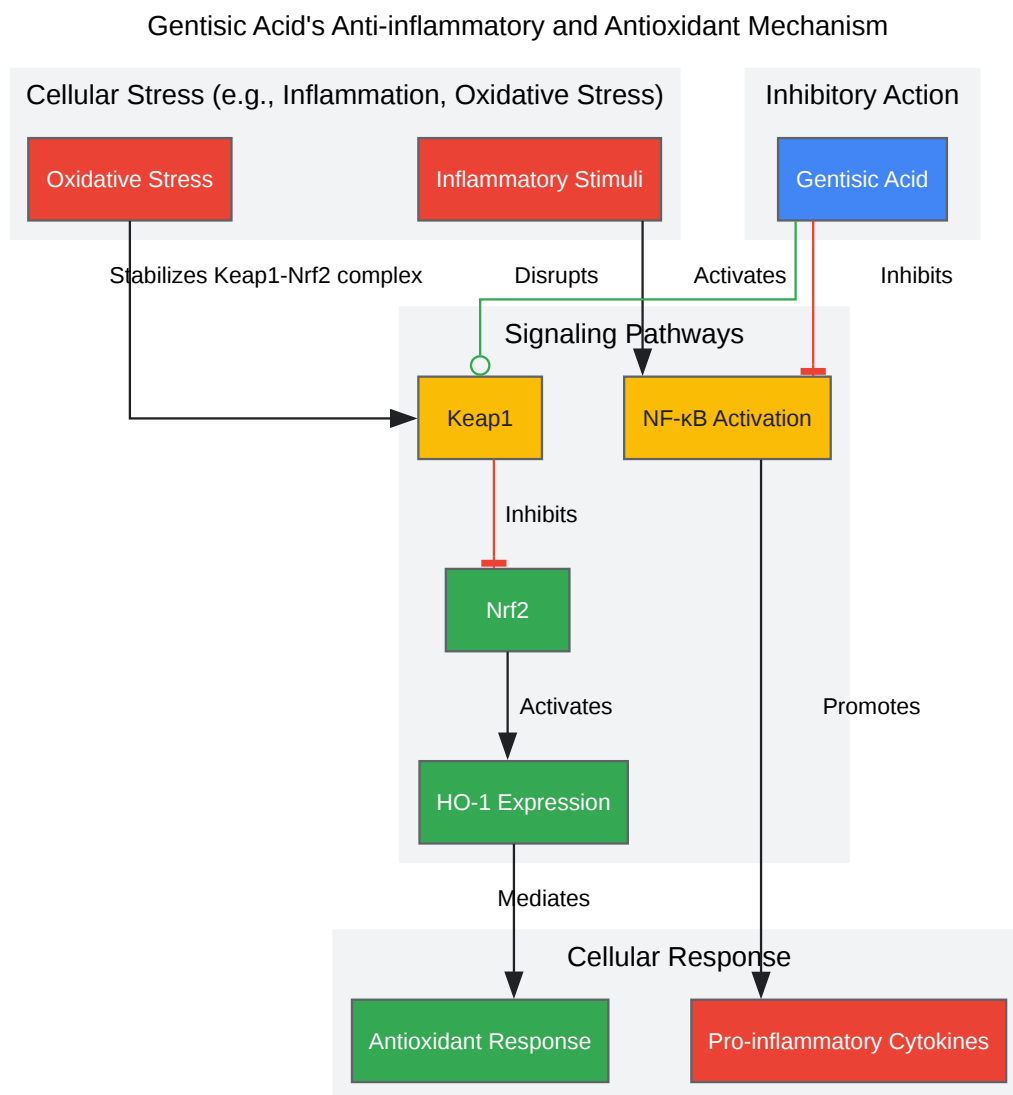
- **Standard and Sample Preparation:** Prepare standard solutions of gentisic acid and any relevant impurities in a suitable diluent (e.g., a mixture of water and acetonitrile). Prepare sample solutions by accurately weighing and dissolving the material to be tested in the same diluent.
- **Chromatographic Run:** Equilibrate the column with the initial mobile phase conditions. Inject the standards and samples onto the HPLC system.
- **Data Analysis:** Identify the peaks based on the retention times of the standards. Quantify the amount of gentisic acid and any impurities by comparing their peak areas to those of the corresponding standards. This method is effective for separating gentisic acid from other structurally similar compounds like 3-aminosalicylic acid and salicylic acid.

Biological Activity and Signaling Pathways

Gentisic acid exhibits significant anti-inflammatory and antioxidant effects, which are mediated through the modulation of key signaling pathways. Its mechanism of action involves the regulation of the Nrf2/HO-1 and NF-κB pathways.^[6]

Anti-inflammatory and Antioxidant Signaling Workflow

The following diagram illustrates the proposed mechanism by which Gentisic acid mitigates inflammation and oxidative stress.



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Caption: Gentisic Acid Signaling Pathway.

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